

# Application Note: Spectrophotometric Analysis of Cefazolin(1-) Concentration

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## Compound of Interest

Compound Name: Cefazolin(1-)

Cat. No.: B1200283

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Audience: Researchers, scientists, and drug development professionals.

## Introduction

Cefazolin, a first-generation cephalosporin antibiotic, is widely used for treating various bacterial infections.<sup>[1][2]</sup> Accurate quantification of Cefazolin in pharmaceutical formulations is crucial for ensuring its therapeutic efficacy and safety. This application note provides a detailed protocol for the determination of Cefazolin concentration using UV-Vis spectrophotometry, a simple, cost-effective, and rapid analytical method. The method is based on the principle that Cefazolin absorbs ultraviolet radiation at a specific wavelength, and the amount of absorbance is directly proportional to its concentration, as described by the Beer-Lambert Law.

## Quantitative Data Summary

The following table summarizes the key quantitative parameters for the spectrophotometric analysis of Cefazolin, compiled from various studies. This data is essential for method development and validation.

Parameter	Value	Solvent/Conditions	Reference
Wavelength of Maximum Absorbance ( $\lambda_{\text{max}}$ )	270 - 272 nm	Purified Water	[3][4][5]
271 nm	Phosphate Buffer (pH 6 and 8)	[4][5]	
273 nm	Methanol	[3][4]	
267 nm	0.1 M Hydrochloric Acid	[3][4]	
Linear Concentration Range	8 - 28 $\mu\text{g/mL}$	Purified Water	[3][4][6]
Correlation Coefficient ( $r^2$ )	> 0.999	Purified Water	[3][4]
Molar Absorptivity ( $\epsilon$ )	Not explicitly stated in most validation studies, but can be calculated from the Beer-Lambert law using the provided data.		
Limit of Detection (LOD)	0.017 mg (in a KBr pellet for FT-IR, not directly comparable to UV-Vis in solution)	Potassium Bromide	[7]
Limit of Quantification (LOQ)	0.052 mg (in a KBr pellet for FT-IR, not directly comparable to UV-Vis in solution)	Potassium Bromide	[7]

## Experimental Protocols

## Materials and Reagents

- Cefazolin Sodium Reference Standard (RS)
- Cefazolin Sodium sample for analysis (e.g., lyophilized powder for injection)
- Purified water (Milli-Q™ or equivalent)
- Analytical grade solvents (e.g., methanol, hydrochloric acid) as needed
- Phosphate buffers (pH 6.0 and 8.0) as needed
- Class A volumetric flasks (10 mL, 100 mL)
- Micropipettes

## Instrumentation

- UV-Vis Spectrophotometer (double beam)
- Quartz cuvettes (1 cm path length)
- Analytical balance

## Preparation of Standard Stock Solution

- Accurately weigh approximately 20 mg of Cefazolin Sodium Reference Standard.
- Transfer the weighed standard to a 100 mL volumetric flask.
- Dissolve and dilute to volume with purified water to obtain a stock solution with a concentration of 200 µg/mL.[3]

## Preparation of Calibration Standards

- From the 200 µg/mL stock solution, prepare a series of calibration standards by making appropriate dilutions.[3]
- For a linear range of 8 to 28 µg/mL, transfer aliquots of 0.4, 0.6, 0.8, 1.0, 1.2, and 1.4 mL of the stock solution into separate 10 mL volumetric flasks.[3]

- Dilute each flask to the mark with purified water to obtain final concentrations of 8, 12, 16, 20, 24, and 28 µg/mL, respectively.[3]
- Prepare each concentration in triplicate.[3]

## Preparation of Sample Solution

- Accurately weigh a quantity of the Cefazolin Sodium sample powder equivalent to 20 mg of Cefazolin.
- Transfer the sample to a 100 mL volumetric flask.
- Dissolve and dilute to volume with purified water to obtain a stock sample solution of approximately 200 µg/mL.[3]
- Further dilute the stock sample solution with purified water to a final concentration that falls within the established linear range (e.g., 20 µg/mL).

## Spectrophotometric Measurement

- Set the UV-Vis spectrophotometer to scan a wavelength range of 200-400 nm to determine the  $\lambda_{\text{max}}$  of Cefazolin in the chosen solvent. For Cefazolin in water, the  $\lambda_{\text{max}}$  is consistently observed at approximately 270-272 nm.[3][4][5]
- Set the instrument to measure absorbance at the determined  $\lambda_{\text{max}}$  (e.g., 271 nm).
- Use purified water as the blank to zero the spectrophotometer.[3][4]
- Measure the absorbance of each calibration standard and the sample solution in triplicate.

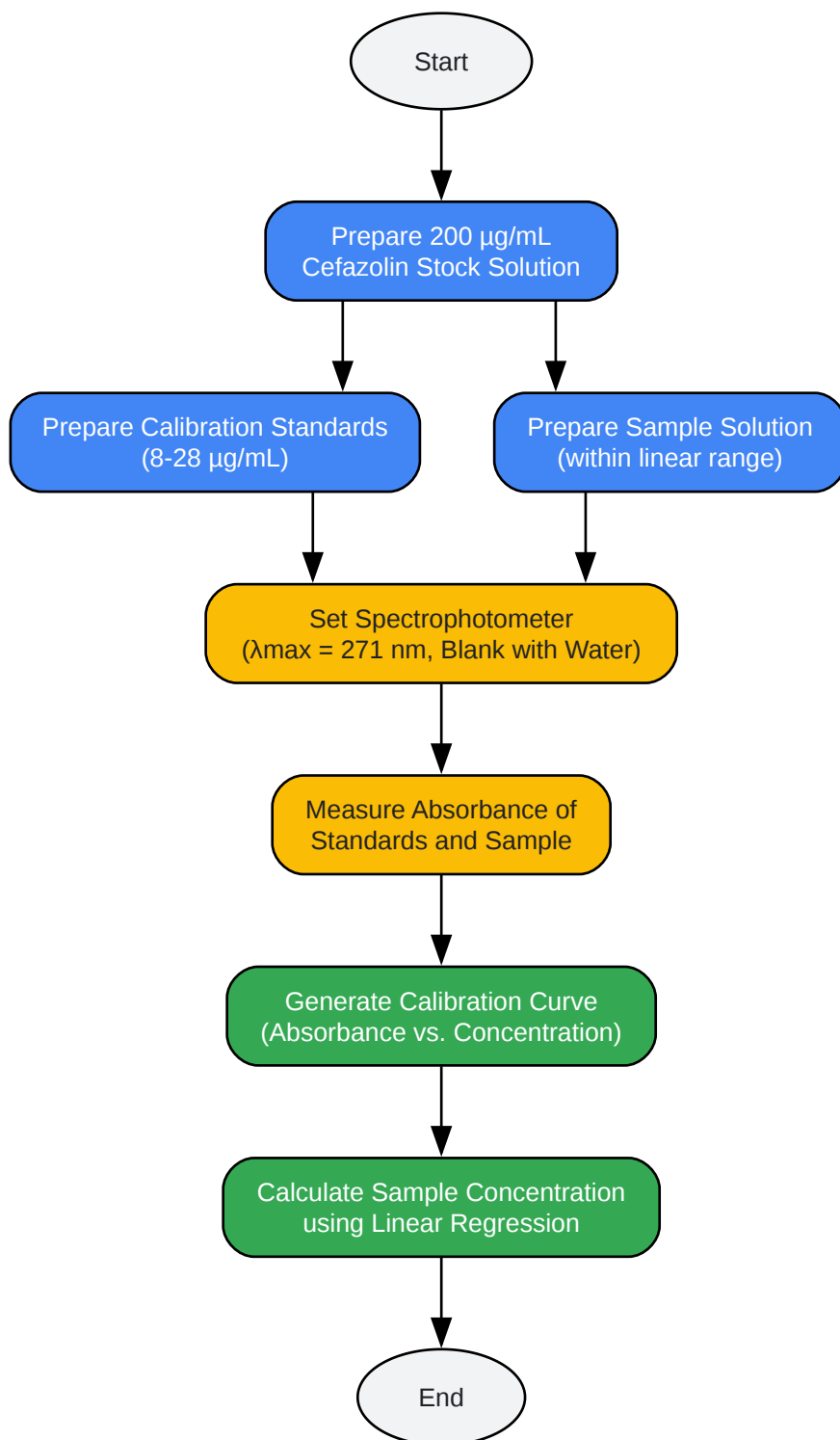
## Data Analysis

- Construct a calibration curve by plotting the average absorbance of the calibration standards against their corresponding concentrations.
- Perform a linear regression analysis on the calibration curve to obtain the equation of the line ( $y = mx + c$ ), where 'y' is the absorbance, 'x' is the concentration, 'm' is the slope, and 'c' is the y-intercept. The correlation coefficient ( $r^2$ ) should be  $\geq 0.999$ . [3][4]

- Use the equation of the line to calculate the concentration of Cefazolin in the sample solution based on its measured absorbance.
- Calculate the final concentration of Cefazolin in the original sample, taking into account all dilution factors.

## Visualizations

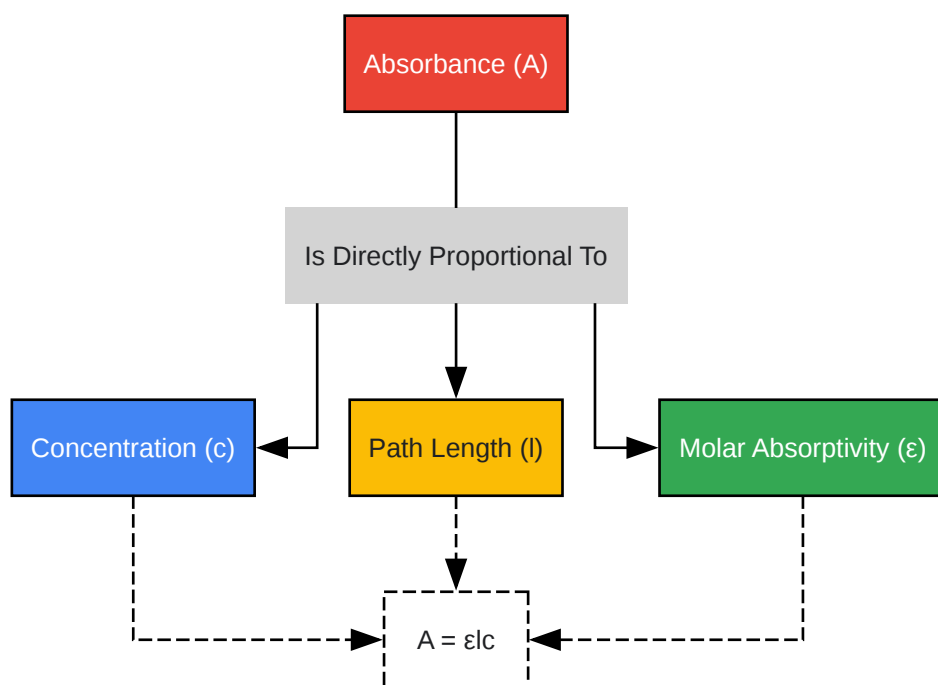
## Experimental Workflow



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Caption: Experimental workflow for spectrophotometric analysis of Cefazolin.

## Beer-Lambert Law Relationship



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Caption: Logical relationship of the Beer-Lambert Law.

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## References

- 1. Cefazolin - Wikipedia [en.wikipedia.org]
- 2. reference.medscape.com [reference.medscape.com]
- 3. scispace.com [scispace.com]
- 4. article.sapub.org [article.sapub.org]
- 5. researchgate.net [researchgate.net]
- 6. Validation of cefazolin sodium by UV-spectrophotometric method | Semantic Scholar [semanticscholar.org]

- 7. Quantitative analysis of cefazolin sodium in lyophilized powder by infrared spectrophotometry: Green, low cost, fast and effective - PubMed [pubmed.ncbi.nlm.nih.gov]
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